

A Technical Guide to L-Tryptophanol for Laboratory Research

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Compound of Interest

Compound Name: *L-Tryptophanol*

Cat. No.: *B1336489*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides essential technical information for sourcing and utilizing **L-Tryptophanol** in a laboratory setting. **L-Tryptophanol**, an alcohol derivative of the essential amino acid L-Tryptophan, serves as a valuable building block in synthetic chemistry and a tool for investigating biological pathways. Its structural similarity to L-Tryptophan makes it particularly relevant for research in neuroscience and drug discovery, especially in studies related to serotonin metabolism.

Sourcing and Procurement of L-Tryptophanol

For laboratory research, ensuring the purity and quality of chemical reagents is paramount. **L-Tryptophanol** is available from several reputable chemical suppliers that cater to the research and pharmaceutical industries. When purchasing, it is crucial to obtain a Certificate of Analysis (CoA) to verify the identity and purity of the compound.

Below is a comparative summary of **L-Tryptophanol** offered by major suppliers. Please note that availability and pricing are subject to change and may require institutional login for viewing.

Supplier	Product Name	Purity	CAS Number	Molecular Weight (g/mol)	Physical Form
Thermo Scientific Chemicals	L-Tryptophanol, 97%	97%	2899-29-8	190.24	Viscous Liquid
Sigma-Aldrich	L-Tryptophanol, 97%	97%	2899-29-8	190.24	Not specified
Chem-Impex	L-Tryptophanol	Not specified	2899-29-8	190.24	Not specified
Biosynth	L-Tryptophanol	Not specified	2899-29-8	190.24	Not specified

Core Applications and Research Areas

L-Tryptophanol and its derivatives are utilized in several key areas of scientific research:

- **Peptide Synthesis:** It is used as a building block in the construction of peptides and proteins, allowing for the introduction of modified amino acid residues.[\[1\]](#)
- **Neuroscience Research:** Due to its structural analogy to L-Tryptophan, the precursor to serotonin, **L-Tryptophanol** is studied for its potential role in serotonin synthesis and mood regulation.[\[2\]](#) Research in this area often involves studying the effects of tryptophan analogues on neurological pathways.
- **Pharmaceutical Development:** It serves as a precursor in the synthesis of various pharmaceutical compounds, particularly those targeting neurological conditions.[\[2\]](#) Its chiral nature is also valuable in asymmetric synthesis.
- **Drug Discovery:** Derivatives of L-Tryptophan are investigated as inhibitors of specific enzymes or transporters. For instance, they have been explored as inhibitors of the L-type amino acid transporter 1 (LAT1), a target in anticancer drug discovery.[\[3\]](#)

Key Signaling Pathway: Serotonin Biosynthesis

While **L-Tryptophanol** itself is not the direct precursor, its parent molecule, L-Tryptophan, is the essential starting material for the biosynthesis of the neurotransmitter serotonin (5-hydroxytryptamine). Understanding this pathway is critical for researchers working with tryptophan analogues. The synthesis is a two-step enzymatic process.^[4] First, L-Tryptophan is hydroxylated by tryptophan hydroxylase (TPH) to form 5-hydroxytryptophan (5-HTP).^[4] This is the rate-limiting step in serotonin synthesis.^[4] Subsequently, aromatic L-amino acid decarboxylase (AADC) converts 5-HTP to serotonin.^[4]



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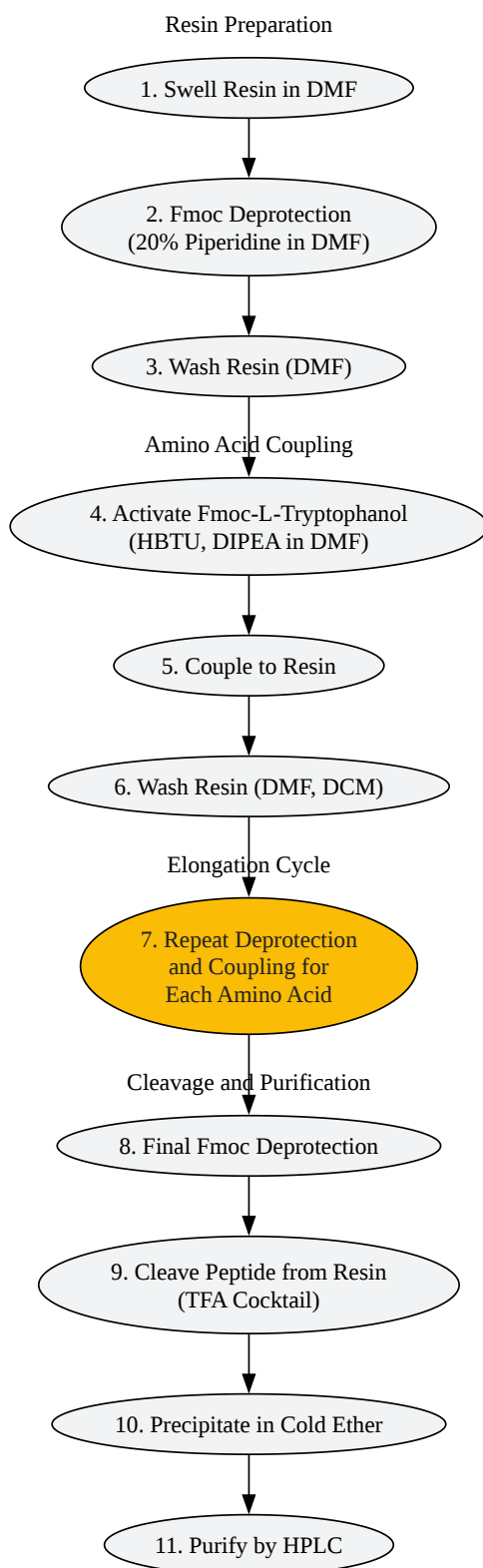
Serotonin Biosynthesis Pathway.

Experimental Protocols

Detailed methodologies are crucial for reproducible research. Below are outlines of common experimental procedures involving tryptophan analogues.

Solid-Phase Peptide Synthesis (SPPS)

This protocol provides a general workflow for incorporating an amino acid like a tryptophan derivative into a peptide chain using Fmoc (9-fluorenylmethyloxycarbonyl) chemistry on a solid support resin.



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